Application Note: Synthesis of Biaryl Compounds Using 3-(Hydroxymethyl)-5-methylphenylboronic Acid

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Compound of Interest

Compound Name:	*3-(Hydroxymethyl)-5-methylphenylboronic Acid*
CAS No.:	*1451391-46-0*
Cat. No.:	*B3028010*

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Introduction: The Significance of Biaryl Scaffolds and the Suzuki-Miyaura Coupling

Biaryl structures are privileged motifs in a vast array of biologically active molecules and advanced materials.[1][2] Their synthesis is a cornerstone of modern medicinal chemistry and materials science. Among the most powerful and versatile methods for constructing these carbon-carbon bonds is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.[3][4][5] This Nobel Prize-winning methodology offers a robust and reliable means of coupling organoboron compounds, such as boronic acids, with organohalides.[3][5] The reaction is prized for its mild conditions, high functional group tolerance, and the relatively low toxicity of the boron-containing reagents.[4][6]

3-(Hydroxymethyl)-5-methylphenylboronic acid is a particularly valuable building block in this context. The presence of the hydroxymethyl group provides a versatile handle for further functionalization, allowing for the creation of a diverse library of complex molecules. This

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application note provides a detailed guide for researchers, scientists, and drug development professionals on the effective use of **3-(Hydroxymethyl)-5-methylphenylboronic acid** in the synthesis of biaryl compounds via the Suzuki-Miyaura coupling.

The Catalytic Cycle of the Suzuki-Miyaura Reaction

The generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction involves a catalytic cycle centered around a palladium complex.[3][7] The cycle can be broken down into three key steps: oxidative addition, transmetalation, and reductive elimination.[4][7]

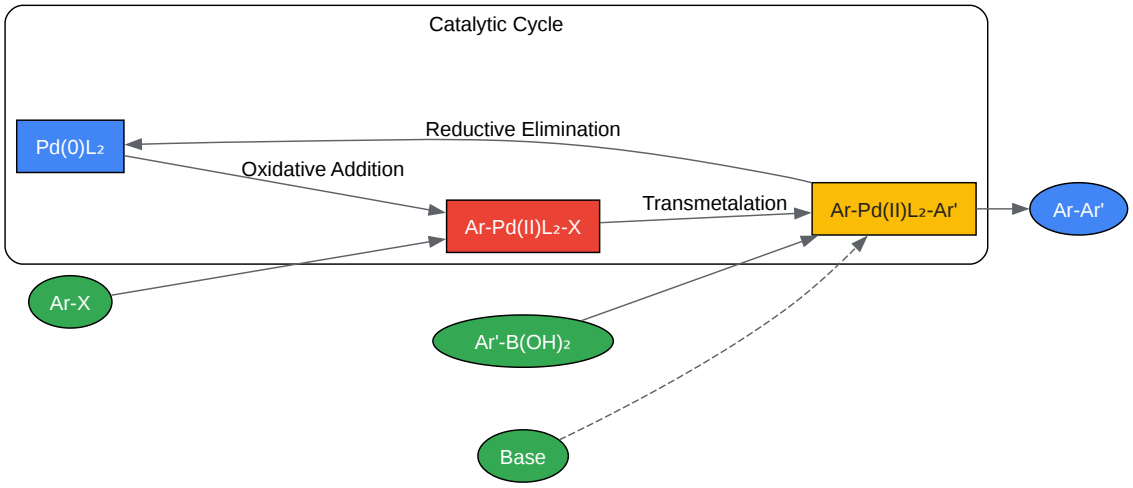
- Oxidative Addition: The cycle begins with the oxidative addition of an aryl halide to a Pd(0) complex, forming a Pd(II) species.[5][7] This is often the rate-determining step of the reaction.[5]

- Transmetalation: In the presence of a base, the organoboronic acid is activated to form a more nucleophilic boronate species.[5][6][8] This boronate then transfers its organic group to the Pd(II) complex, displacing the halide.[5]

- Reductive Elimination: The final step is the reductive elimination of the two organic groups from the palladium center, which forms the desired biaryl product and regenerates the catalytically active Pd(0) species.[3][5][7]

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Suzuki-Miyaura Catalytic Cycle



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